

Technical Safety Guide: tert-Butyl 2,4-Dichlorobenzoate

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Compound of Interest

Compound Name: *Butyl 2,4-dichlorobenzoate*

CAS No.: 70066-83-0

Cat. No.: B12115148

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CAS: 220283-13-6 | Formula: C

H

Cl

O

| Mol.[\[1\]](#) Weight: 247.12 g/mol

Critical Hazard Identification & GHS Classification

Rationale: As a halogenated aromatic ester, this compound presents specific irritation risks and environmental persistence profiles common to chlorinated benzoic acid derivatives.

GHS Label Elements

Classification	Category	Hazard Statement Code	Description
Skin Corrosion/Irritation	Cat. 2	H315	Causes skin irritation.
Serious Eye Damage/Irritation	Cat. 2A	H319	Causes serious eye irritation.
STOT - Single Exposure	Cat. 3	H335	May cause respiratory irritation.
Aquatic Toxicity (Chronic)	Cat. 2*	H411	Toxic to aquatic life with long-lasting effects.

*Estimated based on Structure-Activity Relationship (SAR) with 2,4-dichlorobenzoic acid.

Signal Word: WARNING

Precautionary Strategy (P-Codes)

- Prevention (P261, P280): Avoid breathing mists/vapors. Wear nitrile gloves (min thickness 0.11mm) and chemical safety goggles.
- Response (P302+P352, P305+P351): IF ON SKIN: Wash with surfactant-rich soap (lipophilic contaminant). IF IN EYES: Rinse cautiously with water for 15 minutes.
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed. Moisture Sensitive.

Physicochemical Profile & Stability

Rationale: Understanding the physical state is crucial for process design. The tert-butyl ester is significantly more lipophilic than its acid precursor, altering its bioavailability and cleaning protocols.

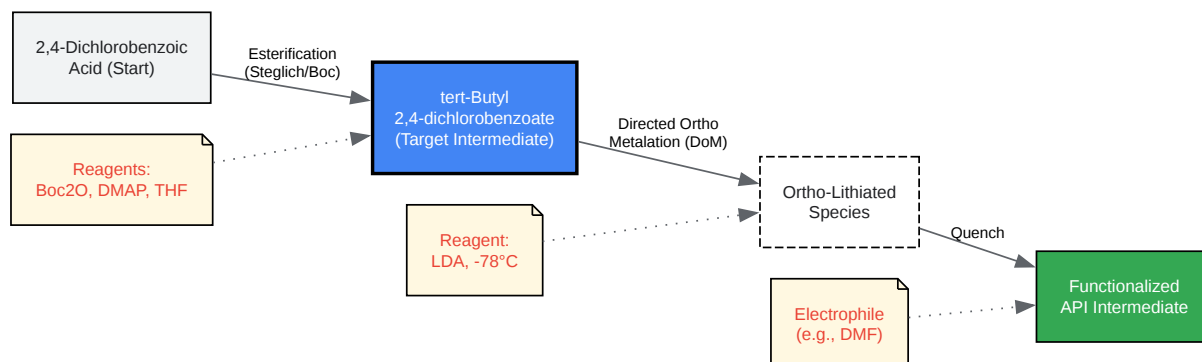
Property	Value / Description	Experimental Context
Physical State	Viscous Oil or Low-Melting Solid	Often solidifies upon freezing; oil at RT.
Boiling Point	~280°C (Predicted)	High boiler; vacuum distillation required for purification.
Solubility (Water)	Insoluble (<0.1 mg/L)	Hydrophobic; requires organic solvents (DCM, THF, EtOAc).
Solubility (Organic)	Soluble	Freely soluble in THF, Methanol, DMSO, Chloroform.
LogP (Octanol/Water)	4.2 ± 0.4 (Predicted)	High lipophilicity; potential for bioaccumulation.
Flash Point	>110°C (Closed Cup)	Combustible but not flammable under standard conditions.

Stability & Reactivity

- Hydrolysis: Stable at neutral pH. Hydrolyzes slowly in strong acid; hydrolyzes rapidly in strong base (NaOH/MeOH) to release 2,4-dichlorobenzoic acid.
- Thermolysis: The tert-butyl group is acid-labile and thermally sensitive >150°C (isobutylene elimination).
- Incompatibilities: Strong oxidizing agents, strong bases (unless intended for deprotection), strong Lewis acids.

Synthesis & Metabolic Pathway Visualization

Rationale: In drug discovery, this compound is rarely an end-product. It is a transient intermediate. The diagram below illustrates its synthesis via Boc-anhydride (preferred over acid chloride due to steric bulk) and its downstream utility in Directed Ortho-Metalation (DoM).



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Caption: Synthesis of tert-**Butyl 2,4-dichlorobenzoate** and its application in Directed Ortho-Metalation (DoM) for API functionalization.

Advanced Handling & Exposure Controls

Rationale: Standard lab safety is insufficient for chlorinated aromatics due to their persistence. Self-validating protocols are required.

Engineering Controls

- Ventilation: Use only in a chemical fume hood with a minimum face velocity of 100 fpm.
- Vacuum Lines: If distilling, ensure cold traps are active to prevent chlorinated vapors from entering the pump oil (risk of corrosive HCl formation in pump).

Personal Protective Equipment (PPE) Matrix

- Hand Protection: Nitrile (0.11 mm) is sufficient for splash contact. For prolonged immersion or cleaning spills, use Viton or Silver Shield laminate gloves (chlorinated solvents often used with this compound permeate nitrile).
- Respiratory: If aerosols are generated (e.g., during rotary evaporation or silica column packing), use a NIOSH-approved respirator with OV/AG (Organic Vapor/Acid Gas)

cartridges.

Spill Response Protocol

- Isolate: Evacuate the immediate area (3-5 meters).
- Neutralize: Not applicable (neutral compound).
- Absorb: Use vermiculite or sand. Do not use combustible materials like sawdust.
- Clean: Wipe surfaces with acetone followed by a detergent wash. Chlorinated residues are sticky and persistent.
- Disposal: Collect in "Halogenated Organic Waste" containers. Do not mix with non-halogenated solvents (increases disposal costs and safety risks).

Toxicological & Ecological Assessment

Rationale: Specific toxicology data for the tert-butyl ester is limited. Data below is bridged from the parent acid (2,4-dichlorobenzoic acid) and analogous esters, a standard regulatory approach (Read-Across).

Endpoint	Data / Estimate	Interpretation
Acute Oral Toxicity (LD50)	>2000 mg/kg (Rat)	Low acute toxicity; likely Harmful if swallowed (Cat 4).
Skin Sensitization	Negative	Unlikely to cause allergic contact dermatitis.
Carcinogenicity	Not Listed	No structural alerts for genotoxicity (Ames negative).
Aquatic Toxicity (LC50)	1-10 mg/L (Fish)	Toxic to aquatic life. Chlorination increases stability and toxicity.
Biodegradability	Not Readily Biodegradable	The tert-butyl group + dichloro ring hinders microbial oxidation.

*Data interpolated from 2,4-dichlorobenzoic acid (RTECS: DG6650000) and methyl 2,4-dichlorobenzoate.

References

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